

Application Notes and Protocols for Metabolomics using Diethyl Succinate- $^{13}\text{C}_4$

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Compound of Interest

Compound Name: Diethyl succinate- $^{13}\text{C}_4$

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Introduction

Succinate, a key intermediate in the tricarboxylic acid (TCA) cycle, has emerged as a critical signaling molecule in various physiological and pathological processes, including inflammation, ischemia-reperfusion injury, and cancer.[1][2] Accurate quantification of succinate in biological matrices is therefore essential for understanding its role in disease and for the development of novel therapeutics. Stable isotope dilution mass spectrometry (SID-MS) is the gold standard for quantitative metabolomics due to its high accuracy and precision.[3][4]

This document provides a detailed experimental protocol for the quantification of succinate in biological samples using Diethyl succinate-1,2,3,4- $^{13}\text{C}_4$ as an internal standard. Diethyl succinate-1,2,3,4- $^{13}\text{C}_4$ serves as a robust internal standard as it is not naturally present in biological systems and can be efficiently hydrolyzed to succinate- $^{13}\text{C}_4$, which closely mimics the chemical behavior of endogenous succinate during sample preparation and analysis.[5][6]

Application: Quantitative Metabolomics of Succinate

This protocol is applicable for the accurate quantification of succinate in a variety of biological samples, including but not limited to:

- Cell Culture: Cell pellets and culture supernatants.
- Tissues: Homogenized tissue samples.
- Biofluids: Plasma, serum, and urine.[\[7\]](#)

The use of a stable isotope-labeled internal standard accounts for variability in sample extraction, derivatization (for GC-MS), and instrument response, leading to highly reliable quantitative data.[\[8\]](#)[\[9\]](#)

Data Presentation: Quantitative Summary

The following tables provide representative quantitative data for succinate concentrations in human plasma, which can be obtained using the described protocols.

Table 1: Typical Succinate Concentrations in Human Plasma

Cohort/Condition	Succinate Concentration (μM)	Reference
Young Adults (18-25 years)	11.6 - 129.8	[10]
Healthy Controls	~ 5 - 25	[7]

Table 2: Example Calibration Curve Data for Succinate Quantification

Calibrant Level	Analyte/IS Peak Area Ratio	Nominal Concentration (μM)
1	0.012	1.0
2	0.055	5.0
3	0.115	10.0
4	0.580	50.0
5	1.175	100.0
6	2.450	200.0
7	5.100	400.0

Note: The data presented are for illustrative purposes. Actual concentrations and calibration curves will vary depending on the specific sample type and experimental conditions.

Experimental Protocols

Preparation of Internal Standard Stock Solution

- Reagents and Materials:
 - Diethyl succinate-1,2,3,4-¹³C₄ (e.g., Cambridge Isotope Laboratories, Inc., CLM-1620)[5]
[6]
 - LC-MS grade methanol
 - 1 M Sodium Hydroxide (NaOH)
 - 1 M Hydrochloric Acid (HCl)
 - LC-MS grade water
- Procedure for Stock Solution (1 mg/mL Succinate-¹³C₄):
 - Accurately weigh 1 mg of Diethyl succinate-1,2,3,4-¹³C₄.

2. Dissolve in 500 μL of LC-MS grade methanol.
 3. Add 100 μL of 1 M NaOH to facilitate the hydrolysis of the diethyl ester to succinate- $^{13}\text{C}_4$.
 4. Incubate at 60°C for 30 minutes to ensure complete hydrolysis.
 5. Neutralize the solution by adding 100 μL of 1 M HCl.
 6. Bring the final volume to 1 mL with LC-MS grade water. This stock solution now contains succinate- $^{13}\text{C}_4$ at a concentration of approximately 1 mg/mL.
 7. Store the stock solution at -20°C.
- Preparation of Working Internal Standard Solution:
 - Prepare a working solution by diluting the stock solution with 50% methanol in water to a final concentration appropriate for spiking into samples (e.g., 10 μM).

Sample Preparation

- Reagents and Materials:
 - Biological sample (e.g., 50 μL of plasma)
 - Working Internal Standard Solution (10 μM Succinate- $^{13}\text{C}_4$)
 - Ice-cold extraction solvent (e.g., 80% methanol in water)
 - Centrifuge capable of reaching 15,000 x g and 4°C
- Procedure for Protein Precipitation and Metabolite Extraction:
 1. Thaw frozen biological samples on ice.
 2. To 50 μL of the sample, add 10 μL of the working internal standard solution.
 3. Add 200 μL of ice-cold 80% methanol.
 4. Vortex the mixture vigorously for 1 minute to precipitate proteins and extract metabolites.

5. Incubate on ice for 20 minutes.
6. Centrifuge at 15,000 x g for 15 minutes at 4°C.
7. Transfer the supernatant to a new microcentrifuge tube.
8. Dry the supernatant under a stream of nitrogen or using a vacuum concentrator.
9. The dried extract can be reconstituted in a suitable solvent for either LC-MS or GC-MS analysis.

LC-MS/MS Analysis

- Instrumentation and Columns:
 - A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
 - A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
- Chromatographic Conditions:
 - Mobile Phase A: 0.1% formic acid in water
 - Mobile Phase B: 0.1% formic acid in acetonitrile
 - Flow Rate: 0.3 mL/min
 - Gradient:
 - 0-2 min: 5% B
 - 2-8 min: linear gradient to 95% B
 - 8-10 min: 95% B
 - 10-10.1 min: return to 5% B
 - 10.1-15 min: 5% B (equilibration)

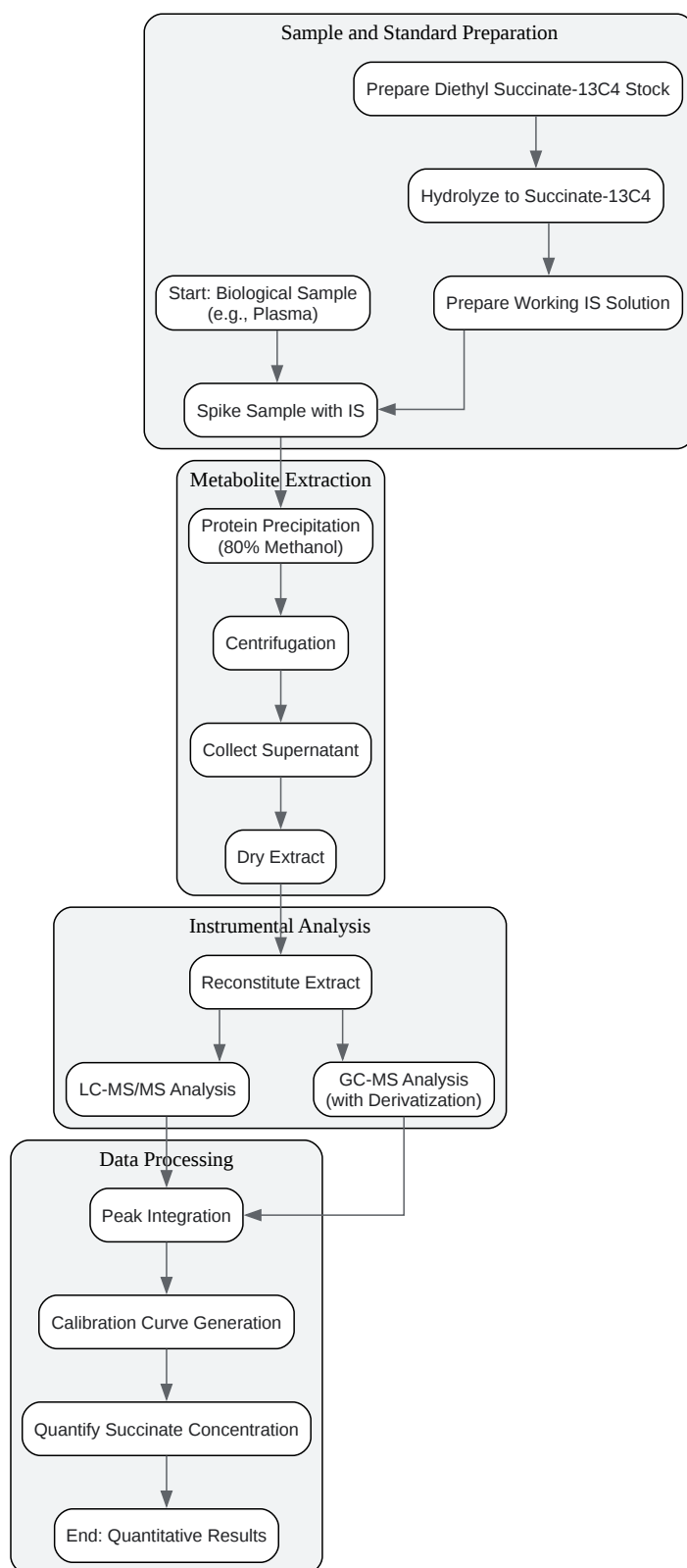
- Mass Spectrometry Conditions:
 - Ionization Mode: Negative ESI
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Succinate (unlabeled): Precursor ion (m/z) 117 -> Product ion (m/z) 73[11][12]
 - Succinate-¹³C₄ (internal standard): Precursor ion (m/z) 121 -> Product ion (m/z) 76
 - Optimize collision energy and other MS parameters for maximum signal intensity.

GC-MS Analysis

- Derivatization:
 - To the dried sample extract, add 50 µL of methoxyamine hydrochloride in pyridine (20 mg/mL) and incubate at 30°C for 90 minutes.
 - Add 80 µL of N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) with 1% trimethylchlorosilane (TMCS) and incubate at 37°C for 30 minutes.
- Instrumentation and Columns:
 - A gas chromatograph coupled to a mass spectrometer.
 - A DB-5ms column (or equivalent, e.g., 30 m x 0.25 mm x 0.25 µm).
- Chromatographic Conditions:
 - Injector Temperature: 250°C
 - Oven Temperature Program:
 - Initial temperature: 70°C, hold for 1 minute.
 - Ramp to 290°C at 6°C/min.
 - Hold at 290°C for 5 minutes.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor (for the di-TMS derivative):
 - Succinate (unlabeled): m/z 247 (quantifier), m/z 147 (qualifier)
 - Succinate-¹³C₄ (internal standard): m/z 251 (quantifier)

Mandatory Visualization



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Caption: Experimental workflow for succinate quantification.

Caption: Key succinate signaling pathways.

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